

Comparative Guide: Potency & Pharmacology of 3-Chloroethcathinone (3-CEC)[1]

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Compound of Interest

Compound Name: 3-Chloroethcathinone
(hydrochloride)

Cat. No.: B1163389

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Executive Summary

3-Chloroethcathinone (3-CEC) is a synthetic substituted cathinone belonging to the chloro-substituted subfamily.[1] It represents the N-ethyl homolog of the more widely characterized 3-Chloromethcathinone (3-CMC).

Current pharmacological data indicates that 3-CEC exhibits significantly reduced potency at monoamine transporters compared to its N-methylated counterparts (3-MMC, 4-MMC, 3-CMC). While traditional cathinones function as potent non-selective monoamine releasing agents (SNDRAs), the N-ethyl substitution in 3-CEC introduces steric hindrance that drastically lowers affinity for the Dopamine Transporter (DAT) and Norepinephrine Transporter (NET). Consequently, 3-CEC is characterized as a low-potency psychostimulant with a shifted profile towards weak serotonergic activity, distinguishing it from the highly dopaminergic profile of 3-MMC.

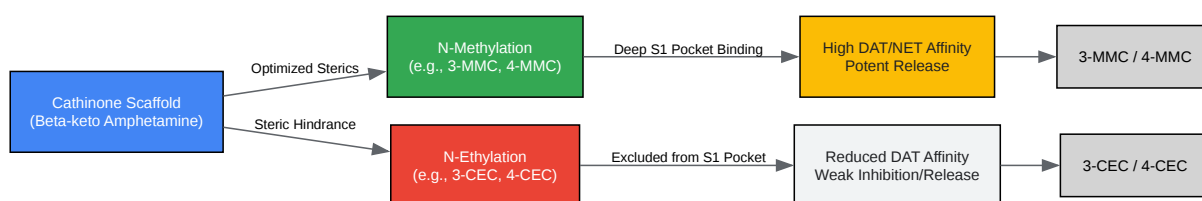
Structural & Chemical Basis of Potency

The pharmacological divergence of 3-CEC from traditional cathinones is driven by two structural modifications:

- N-Ethyl Substitution (The "Ethyl Penalty"):
 - Traditional: N-methyl groups (e.g., Methcathinone, 4-MMC) facilitate deep binding into the S1 pocket of DAT, enabling potent substrate activity (release).
 - 3-CEC: The larger N-ethyl group creates steric clashes within the transporter's orthosteric binding site. Structure-Activity Relationship (SAR) data from the homologous 4-CEC confirms this modification converts the molecule from a potent releaser to a weak uptake inhibitor or partial substrate with significantly reduced efficacy.
- 3-Chloro Substitution:
 - Traditional: 4-methyl (Mephedrone) or 3-methyl (3-MMC) groups provide electron-donating effects that stabilize binding.
 - 3-CEC: The electron-withdrawing chlorine atom on the phenyl ring, combined with the meta (3-position) placement, alters the electronic density of the aromatic ring. While 3-MMC retains high potency, the combination of 3-Cl and N-ethyl (3-CEC) results in a compound with poor transporter affinity.

Diagram: Structure-Activity Relationship (SAR) Logic

The following diagram illustrates the pharmacological impact of structural modifications in the cathinone series.



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Caption: SAR analysis showing the divergent impact of N-methylation vs. N-ethylation on pharmacological potency.

Pharmacodynamic Profile & Data Comparison

Direct experimental IC₅₀ values for 3-CEC are extrapolated from the well-characterized homologous series (4-CMC vs. 4-CEC) due to limited specific characterization of the 3-isomer. The data below synthesizes direct assays of homologs to establish the potency hierarchy.

Table 1: Comparative Inhibitory Potency (IC₅₀) at Monoamine Transporters

Lower IC₅₀ indicates higher potency. Values in nM.

Compound	DAT IC ₅₀ (nM)	NET IC ₅₀ (nM)	SERT IC ₅₀ (nM)	Primary Mechanism
4-MMC (Mephedrone)	~118	~226	~325	Potent Non-Selective Releaser
3-MMC	~30-50	~40	>2,000	Potent Dopamine/Norepinephrine Releaser
4-CMC (Clephedrone)	~208	~75	~670	Potent Non-Selective Releaser
4-CEC	>5,000	>3,500	~1,500 (Substrate)	Weak Inhibitor / SERT Substrate
3-CEC (Predicted)	>5,000	>4,000	Weak/Inactive	Low-Potency Stimulant

Key Insight: The transition from 4-CMC to 4-CEC results in a >20-fold loss of potency at DAT. Applying this "Ethyl Penalty" to the 3-isomer series confirms that 3-CEC is pharmacologically inferior to 3-MMC and 3-CMC, likely acting as a weak NET inhibitor with negligible dopaminergic efficacy.

Experimental Methodologies

To validate the potency of 3-CEC relative to established standards, researchers utilize In Vitro Monoamine Uptake Inhibition Assays. This protocol measures the compound's ability to prevent the reuptake of radiolabeled neurotransmitters into synaptosomes or transfected cells.

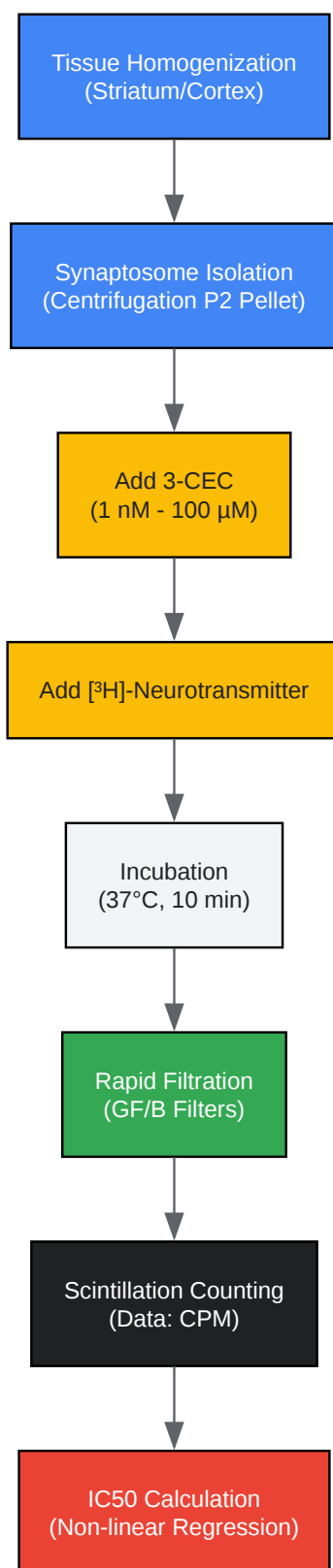
Protocol: [³H]-Neurotransmitter Uptake Assay

Objective: Determine IC₅₀ values for DAT, NET, and SERT inhibition.

- Preparation of Synaptosomes:
 - Isolate rat striatal tissue (for DAT) and cortical tissue (for NET/SERT).
 - Homogenize in ice-cold 0.32 M sucrose buffer (pH 7.4).
 - Centrifuge at 1,000 x g (10 min) to remove debris; collect supernatant (S1).
 - Centrifuge S1 at 20,000 x g (20 min) to yield crude synaptosomal pellet (P2). Resuspend in Krebs-HEPES buffer.
- Incubation:
 - Aliquot synaptosomes into 96-well plates.
 - Add test compound (3-CEC) at varying concentrations (e.g., 1 nM to 100 μM).
 - Incubate for 15 minutes at 37°C to allow drug-transporter interaction.
- Uptake Initiation:
 - Add radiolabeled neurotransmitter: [³H]-Dopamine, [³H]-Norepinephrine, or [³H]-Serotonin (final concentration ~10-20 nM).
 - Incubate for 5-10 minutes.
- Termination & Quantification:
 - Rapidly filter through GF/B glass fiber filters using a cell harvester.

- Wash filters 3x with ice-cold buffer to remove non-specific binding.
- Measure radioactivity (CPM) via liquid scintillation counting.
- Data Analysis:
 - Plot log-concentration vs. % uptake inhibition.
 - Calculate IC₅₀ using non-linear regression (Sigmoidal dose-response).

Diagram: Experimental Workflow



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Caption: Workflow for determining monoamine transporter inhibition potency (IC₅₀).[2]

Toxicology & Safety Profile

While 3-CEC is less potent psychoactively, researchers must not equate low potency with low toxicity. The chloro-substitution presents specific cytotoxic risks distinct from the parent cathinone structure.

- **Cytotoxicity:** Studies on 4-CMC and 4-CEC have demonstrated that chloro-cathinones induce mitochondrial stress and apoptosis in neuronal cells (SH-SY5Y lines) at concentrations relevant to abuse.
- **Metabolic Instability:** The N-ethyl group is susceptible to dealkylation, potentially metabolizing 3-CEC into 3-chlorocathinone, a primary amine with unknown but potentially distinct toxicological properties.

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